

safety and handling of 5-tert-butyl-2-iodo-1,3-dimethylbenzene

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Compound of Interest

Compound Name: 5-Tert-butyl-2-iodo-1,3-dimethylbenzene

Cat. No.: B1333875

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An In-depth Technical Guide on the Safety and Handling of **5-tert-butyl-2-iodo-1,3-dimethylbenzene**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **5-tert-butyl-2-iodo-1,3-dimethylbenzene** (CAS No. 5122-20-3), focusing on its safe handling, chemical properties, and synthesis. This aryl iodide is a valuable synthetic intermediate, particularly in the development of sterically hindered molecules for pharmaceutical and material science applications.^[1] Its unique structure, featuring a bulky tert-butyl group and an iodine atom, makes it a useful precursor for a variety of chemical transformations.^[1]

Chemical and Physical Properties

5-tert-butyl-2-iodo-1,3-dimethylbenzene is a solid at room temperature.^[1] Key physical and chemical data are summarized below for quick reference.

Property	Value	References
CAS Number	5122-20-3	[2] [3] [4]
Molecular Formula	C ₁₂ H ₁₇ I	[2] [3] [4]
Molecular Weight	288.17 g/mol	[2] [3] [4]
Appearance	White to pale yellow crystals or powder	[3]
Melting Point	54 - 57 °C	[1]
Purity	≥97% (typical)	[3]
Synonyms	4-tert-Butyl-2,6-dimethyliodobenzene, 5-tert-Butyl-2-iodo-m-xylene	[2]

Safety and Hazard Information

According to the Safety Data Sheet (SDS), this chemical is considered hazardous and requires careful handling.[\[5\]](#) The GHS classification highlights risks of skin, eye, and respiratory irritation.[\[5\]](#)

GHS Classification	Hazard Class and Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Source: Thermo Fisher Scientific SDS[\[5\]](#)

First Aid Measures

Emergency procedures in case of exposure are critical for laboratory safety. The following table outlines the recommended first aid measures.

Exposure Route	First Aid Instructions
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention. [5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse. [5]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [5]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Get medical attention if symptoms occur. [5]

Source: Thermo Fisher Scientific SDS[\[5\]](#)

Personal Protective Equipment (PPE) and Handling

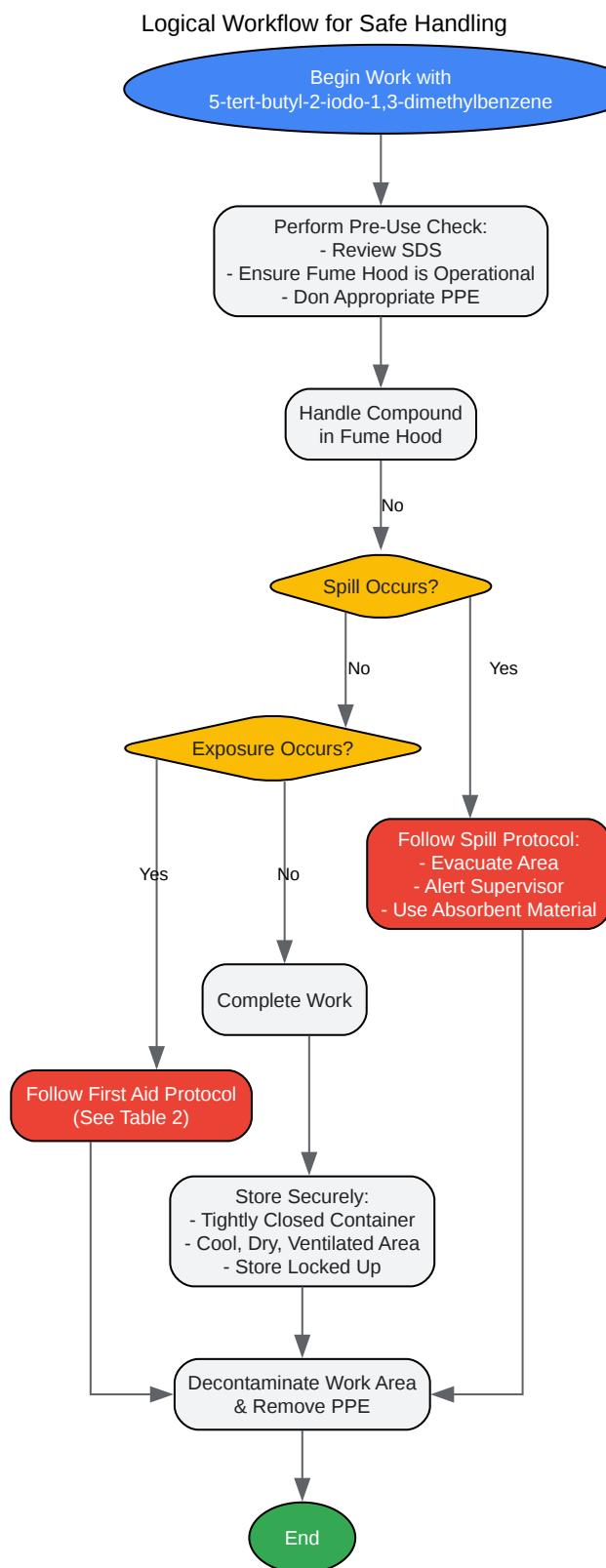
To minimize risk, proper personal protective equipment must be worn and safe handling practices followed.

- Engineering Controls: Use only outdoors or in a well-ventilated area, such as a fume hood.
[\[5\]](#)
- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[5\]](#)
- Skin and Body Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[\[5\]](#)

- Respiratory Protection: When dusts are generated, use a NIOSH/MSHA approved respirator.
[\[5\]](#)
- Hygiene Measures: Wash hands and face thoroughly after handling.[\[5\]](#)

Storage and Stability

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store locked up.[\[5\]](#)
- Stability: The compound is stable under normal conditions.[\[5\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[5\]](#)



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Caption: Logical workflow for the safe handling of **5-tert-butyl-2-iodo-1,3-dimethylbenzene**.

Experimental Protocols: Synthesis

The most common method for synthesizing **5-tert-butyl-2-iodo-1,3-dimethylbenzene** is through the electrophilic aromatic substitution of its precursor, 1-tert-butyl-3,5-dimethylbenzene. [1] This reaction requires an iodine source and an oxidizing agent to generate a more reactive iodine species.[1]

The following protocol is adapted from a verified procedure for the iodination of a structurally similar, sterically hindered alkylbenzene (durene) using periodic acid as the oxidant.

Reaction: Iodination of 1-tert-butyl-3,5-dimethylbenzene

(Self-generated image, not from search results)

Materials:

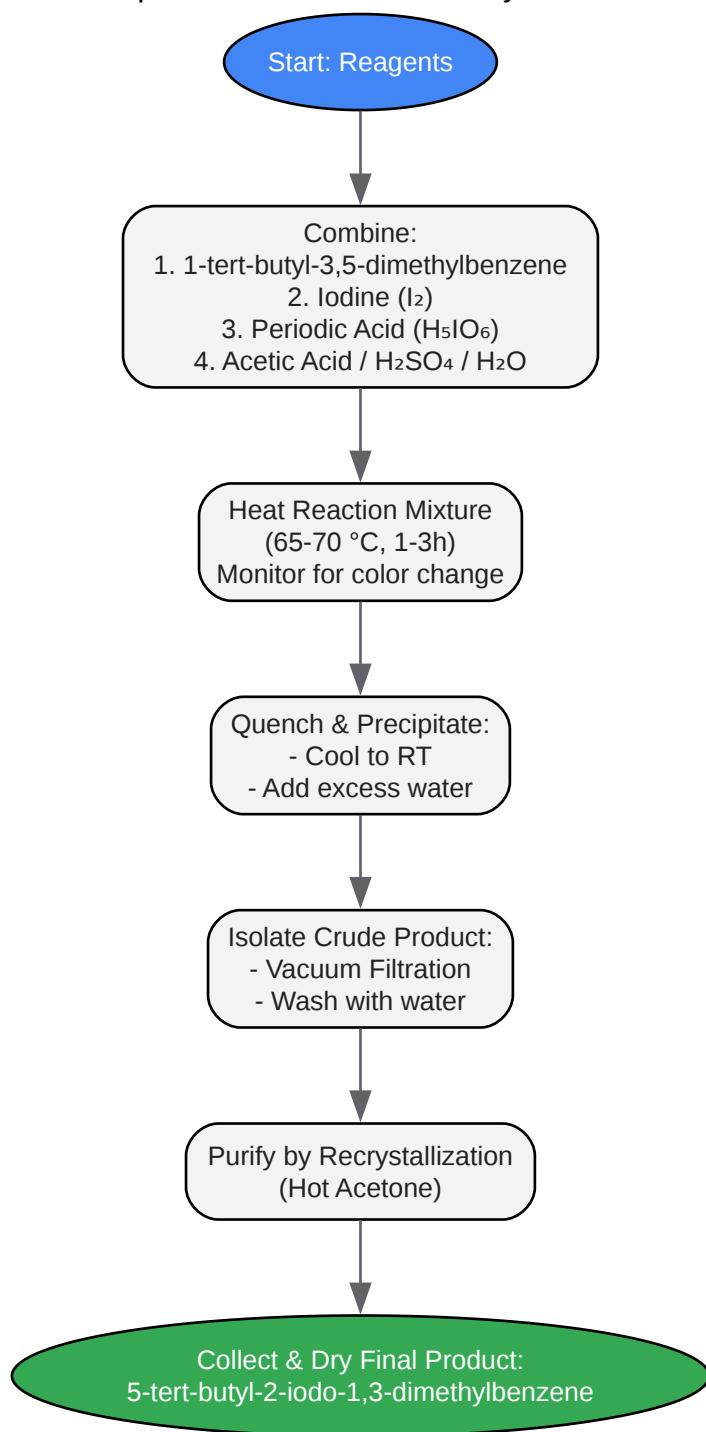
- 1-tert-butyl-3,5-dimethylbenzene (starting material)
- Iodine (I_2)
- Periodic acid dihydrate (H_5IO_6)
- Glacial acetic acid
- Concentrated sulfuric acid
- Water
- Acetone (for recrystallization)

Procedure:

- Reaction Setup: In a round-bottomed flask equipped with a magnetic stirrer and reflux condenser, combine 1-tert-butyl-3,5-dimethylbenzene, iodine (0.4 equivalents), and periodic acid dihydrate (0.21 equivalents).
- Solvent Addition: Add a prepared solution of glacial acetic acid containing a small amount of water and concentrated sulfuric acid (e.g., 100 mL acetic acid, 20 mL water, 3 mL H_2SO_4).

- Heating: Heat the resulting purple solution to 65–70 °C with stirring. Continue heating for approximately 1-3 hours, or until the characteristic purple color of elemental iodine disappears, indicating consumption of the reagent.
- Workup: Cool the reaction mixture to room temperature and dilute it with a significant volume of water (e.g., 250 mL). A solid product should precipitate.
- Isolation: Collect the solid product by vacuum filtration through a Büchner funnel. Wash the collected solid thoroughly with several portions of water to remove any remaining acid and inorganic salts.
- Purification: Dissolve the crude product in a minimum amount of boiling acetone. Allow the solution to cool slowly to room temperature, then place it in a refrigerator to maximize crystal formation.
- Final Product: Collect the purified crystals of **5-tert-butyl-2-iodo-1,3-dimethylbenzene** by filtration. Dry the product under vacuum.

Experimental Workflow for Synthesis

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Caption: General experimental workflow for the synthesis of **5-tert-butyl-2-iodo-1,3-dimethylbenzene**.

Applications in Research and Development

5-tert-butyl-2-iodo-1,3-dimethylbenzene is not typically used for its biological activity directly. Instead, it serves as a crucial building block in organic synthesis. The presence of the iodine atom allows for a range of subsequent reactions, most notably:

- Cross-Coupling Reactions: The C-I bond is highly active in palladium- or copper-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck), enabling the formation of new carbon-carbon bonds to construct more complex molecular scaffolds.
- Nucleophilic Substitution: The iodide is a good leaving group, allowing for its replacement by various nucleophiles to introduce different functional groups.[\[1\]](#)

Due to the limited commercial availability and specific research focus, there is a scarcity of documented studies on this exact compound in large databases.[\[1\]](#) However, its structural motifs are relevant in the design of non-planar molecules and ligands for catalysis, where the bulky tert-butyl group can influence molecular conformation and reactivity.

Disclaimer: This document is intended for informational purposes for qualified professionals. All laboratory work should be conducted after a thorough, site-specific risk assessment and in accordance with all applicable safety regulations.

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